

An In-depth Technical Guide on 1-Methylpyrrole-2,5-dicarbaldehyde

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Compound of Interest

Compound Name: 1-Methylpyrrole-2,5-dicarbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methylpyrrole-2,5-dicarbaldehyde is a substituted pyrrole derivative with the chemical formula $C_7H_7NO_2$ and a molecular weight of 137.14 g/mol ^[1]. Its structure features a central pyrrole ring N-methylated at position 1, with aldehyde groups attached at positions 2 and 5. This arrangement of functional groups makes it a potentially valuable building block in organic synthesis, particularly for the construction of more complex heterocyclic systems and macrocycles. The electron-withdrawing nature of the two aldehyde groups significantly influences the reactivity of the pyrrole ring. This guide provides a comprehensive overview of the available physicochemical properties, synthesis, and potential applications of this compound.

Physicochemical Properties

Quantitative data on the physicochemical properties of **1-Methylpyrrole-2,5-dicarbaldehyde** are not extensively reported in publicly available literature. However, based on its chemical structure and information from chemical suppliers, the following properties are known or predicted.

Table 1: Physicochemical Properties of **1-Methylpyrrole-2,5-dicarbaldehyde**

Property	Value	Source/Comment
Molecular Formula	C ₇ H ₇ NO ₂	[1]
Molecular Weight	137.14 g/mol	[1]
CAS Number	37893-28-0	[1]
Physical Form	Solid	Predicted based on related compounds.
Melting Point	Data not available	Expected to be soluble in common organic solvents.
Boiling Point	Data not available	
Solubility	Data not available	

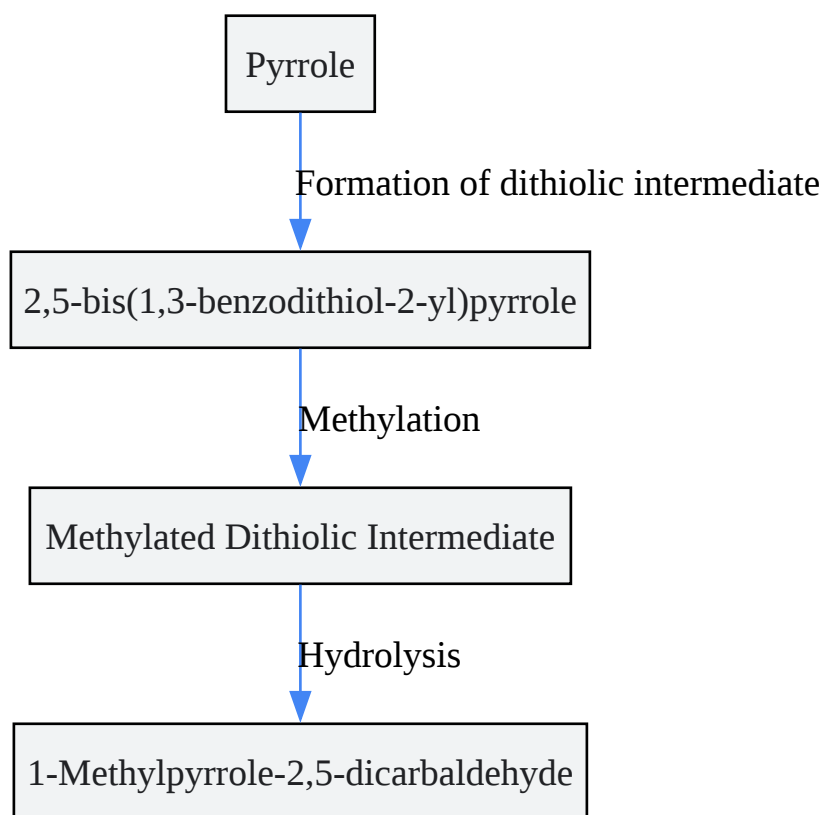
Synthesis

A convenient and high-yield synthesis of **1-Methylpyrrole-2,5-dicarbaldehyde** has been reported. The method involves the methylation of an intermediate derived from pyrrole, followed by hydrolysis.

Experimental Protocol: Synthesis of 1-Methylpyrrole-2,5-dicarbaldehyde

A general method for the synthesis of pyrrole-2,5-dicarbaldehydes provides a pathway to obtain the 1-methyl derivative. The process starts with the formation of a 2,5-bis(1,3-benzodithiol-2-yl)pyrrole intermediate. The methylation of this dithiolic intermediate, followed by hydrolysis, affords **1-methylpyrrole-2,5-dicarbaldehyde** in a high overall yield of 90%.

Workflow for the Synthesis of **1-Methylpyrrole-2,5-dicarbaldehyde**



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Caption: Synthetic pathway to **1-Methylpyrrole-2,5-dicarbaldehyde**.

Spectroscopic Data

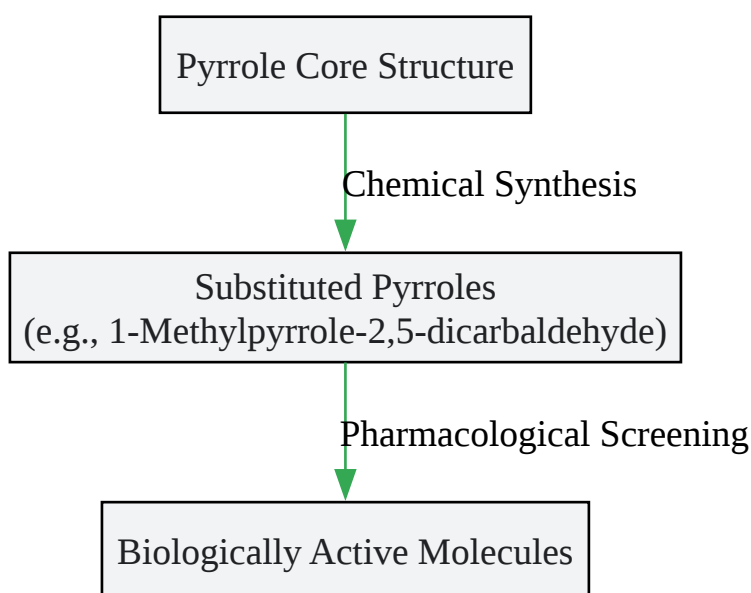
Detailed experimental spectroscopic data for **1-Methylpyrrole-2,5-dicarbaldehyde** is not readily available in peer-reviewed literature. However, chemical vendors who list this compound often have spectral data on file. Researchers interested in this compound are encouraged to request this information directly from suppliers.

Biological Activity and Potential Applications

While there is a vast body of research on the biological activities of pyrrole-containing compounds, specific studies on **1-Methylpyrrole-2,5-dicarbaldehyde** are limited. The broader class of pyrrole derivatives is known to exhibit a wide range of pharmacological properties, including antimicrobial, anti-inflammatory, and anticancer activities.

The presence of two reactive aldehyde groups in **1-Methylpyrrole-2,5-dicarbaldehyde** makes it a versatile precursor for the synthesis of various heterocyclic compounds and macrocycles, which could be of interest in drug discovery and materials science. For instance, it can undergo condensation reactions with amines to form Schiff bases, which are known to have diverse biological activities.

Logical Relationship of Pyrrole Derivatives to Biological Activity



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Caption: From pyrrole core to potential bioactive molecules.

Conclusion

1-Methylpyrrole-2,5-dicarbaldehyde is a chemical compound with potential for further exploration in synthetic chemistry and drug discovery. While detailed physicochemical and biological data are currently sparse in the public domain, a high-yield synthetic route has been established. This guide summarizes the currently available information and highlights the areas where further research is needed to fully characterize and exploit the potential of this molecule. Researchers are encouraged to consult the primary literature and contact chemical suppliers for more detailed information.

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References

- 1. C₇H₇NO₂_Molecular formula [molbase.com]
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